

Application Notes and Protocols for 1,4-Dinitrosobenzene

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Compound of Interest

Compound Name: 1,4-Dinitrosobenzene

Cat. No.: B086489

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **1,4-dinitrosobenzene** (CAS No. 105-12-4). The information is intended to supplement, not replace, institutional safety protocols and Safety Data Sheets (SDS).

Chemical and Physical Properties

1,4-Dinitrosobenzene is a yellow crystalline solid. It is a highly reactive nitroso compound utilized in organic synthesis, particularly in the preparation of N-nitroso compounds and hydrazine derivatives.^[1] Its reactivity also makes it a valuable intermediate in the pharmaceutical industry for introducing specific functional groups into molecules.^[1]

Table 1: Physical and Chemical Properties of **1,4-Dinitrosobenzene**

Property	Value	Reference
CAS Number	105-12-4	[1]
Molecular Formula	C ₆ H ₄ N ₂ O ₂	[1][2]
Molecular Weight	136.11 g/mol	[2]
Appearance	Yellow crystalline solid	[1]
Melting Point	89-91°C	[1]
Boiling Point	305-307°C	[1]
Solubility	Water: ~0.1 g/100 mL at 20°C. Soluble in ethanol and acetone.	[1]

Hazard Identification and Safety Precautions

1,4-Dinitrosobenzene is classified as harmful if swallowed (Acute toxicity - Category 4, Oral). [3][4] It is also recognized as a chemical that can cause methemoglobin formation, which impairs the blood's ability to carry oxygen.[2] Some sources also classify it as a potential carcinogen.[3]

Table 2: GHS Hazard Information for **1,4-Dinitrosobenzene**

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed

Note: Data on other hazard classifications such as skin corrosion/irritation, carcinogenicity, and aquatic toxicity are limited or unavailable.[3][4]

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedure should be conducted to determine the appropriate level of PPE. The following are minimum recommendations:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3][4]
- Skin Protection: Wear chemical-impermeable gloves (e.g., nitrile rubber) and a lab coat. For tasks with a higher risk of exposure, fire/flame resistant and impervious clothing should be worn.[3][4]
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood. If exposure limits are likely to be exceeded or if dusts are generated, a full-face respirator with appropriate cartridges should be used.[3][4]

Engineering Controls

- Ventilation: All handling of **1,4-dinitrosobenzene** solid or solutions should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[3][4]
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.

Handling and Storage Procedures

Handling

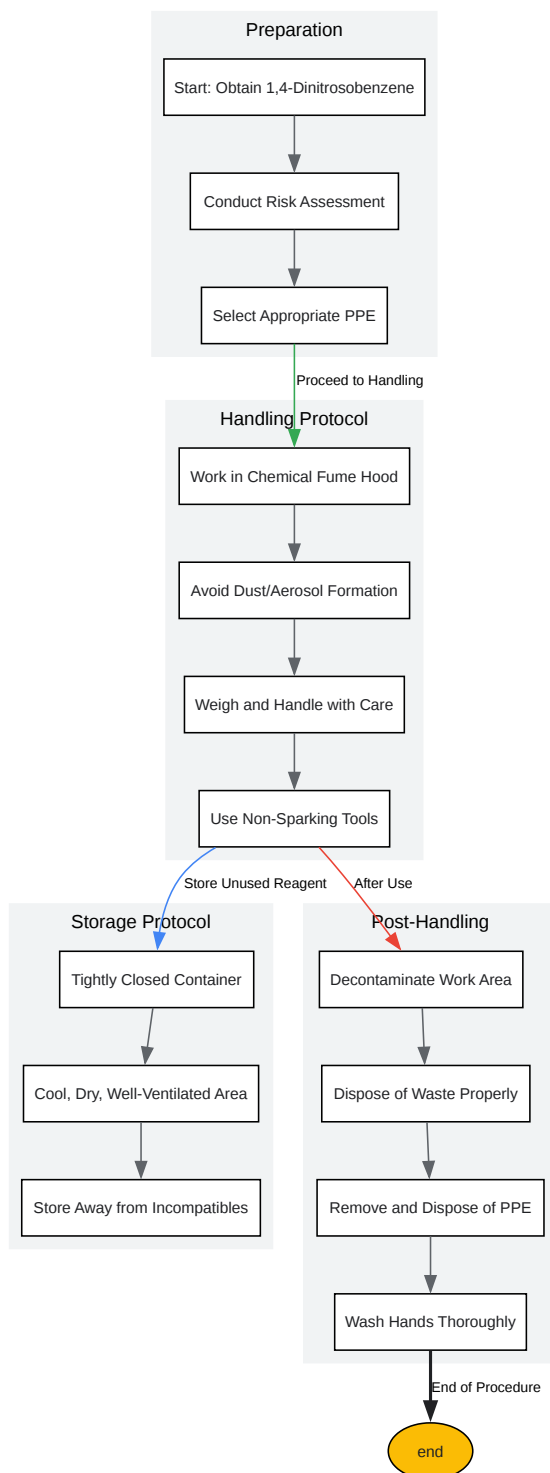
- Avoid contact with skin and eyes.[3][4]
- Avoid the formation of dust and aerosols.[3][4]
- Do not eat, drink, or smoke when using this product.[3]
- Wash hands thoroughly after handling.[3]
- Use non-sparking tools to prevent ignition.[4]
- Ensure all sources of ignition are removed from the handling area.[4]

Storage

- Store in a tightly closed container.[4]

- Keep in a dry, cool, and well-ventilated place.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and foodstuff containers.[\[4\]](#)
- No specific storage temperature range is widely published; however, adhering to "cool" conditions (typically considered between 8°C and 15°C) is a prudent measure.

Workflow for Safe Handling and Storage of 1,4-Dinitrosobenzene

[Click to download full resolution via product page](#)Caption: Safe handling and storage workflow for **1,4-dinitrosobenzene**.

Experimental Protocol: Synthesis of 1,4-Dinitrosobenzene

While specific protocols for the application of **1,4-dinitrosobenzene** in research are not readily available in published literature, the following protocol for its synthesis is adapted from patent literature and serves as an example of a detailed experimental methodology involving related precursors.[5] This synthesis should only be performed by trained personnel with appropriate safety measures in place.

Objective: To synthesize p-dinitrosobenzene from p-benzoquinone dioxime.

Materials:

- p-Benzoquinone dioxime (wet)
- Sodium hydroxide (NaOH)
- Sodium hypochlorite (NaClO) solution (e.g., 7.28% available chlorine)
- Tap water
- Reaction vessel (light-protected)
- Stirring apparatus
- Filtration apparatus

Procedure:

- Preparation of Alkaline p-Benzoquinone Dioxime Solution:
 - In a suitable reaction vessel, dissolve 43.70 g (1.09 mol) of sodium hydroxide in 998 mL of tap water.
 - To this solution, add 122.02 g of wet p-benzoquinone dioxime (equivalent to 0.600 mol of dry material).

- Stir the mixture until the p-benzoquinone dioxime is completely dissolved, forming the alkaline solution.
- Preparation of Dilute NaClO Solution:
 - In a separate container, dilute 643.72 g of NaClO solution (7.28% available chlorine) with 294 mL of tap water to prepare a solution with approximately 5% available chlorine.
- Reaction:
 - Protect the main reaction vessel from light.
 - Maintain the temperature of the alkaline p-benzoquinone dioxime solution at 13-15°C.
 - Slowly add the dilute NaClO solution dropwise to the alkaline p-benzoquinone dioxime solution over a period of 4 hours.
 - Continuously stir the reaction mixture throughout the addition.
- Post-Reaction and Isolation:
 - After the addition is complete, continue stirring the mixture at a natural temperature for an additional 2 hours.
 - Collect the resulting precipitate by filtration.
 - Wash the product by creating a slurry with water (pulping), followed by filtration.
 - Dry the final product to obtain p-dinitrosobenzene.

Spill and Emergency Procedures

- Spill:
 - Evacuate personnel to a safe area.^[4]
 - Ensure adequate ventilation.
 - Avoid dust formation.^[4]

- Remove all sources of ignition.[4]
- Wear appropriate PPE, including respiratory protection.
- Carefully sweep up the spilled solid and place it in a suitable, closed container for disposal.[4]
- Prevent the chemical from entering drains.[4]
- First Aid:
 - If Swallowed: Rinse mouth. Get medical help.[3] Do NOT induce vomiting.
 - If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
 - In Case of Skin Contact: Immediately take off contaminated clothing. Wash off with soap and plenty of water. Seek medical attention.
 - In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[3]

Waste Disposal

Dispose of contents and container in accordance with local, regional, and national regulations. This material may be considered hazardous waste. Consult with your institution's environmental health and safety department for specific disposal guidelines.

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